

Handling and safety precautions for 2-Methyl-1-(trimethylsilyloxy)-1-propene

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Compound of Interest

Compound Name: 2-Methyl-1-(trimethylsilyloxy)-1-propene

Cat. No.: B1220852

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Technical Support Center: 2-Methyl-1-(trimethylsilyloxy)-1-propene

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Methyl-1-(trimethylsilyloxy)-1-propene**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Methyl-1-(trimethylsilyloxy)-1-propene**?

A1: **2-Methyl-1-(trimethylsilyloxy)-1-propene** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#) It can cause skin irritation and serious eye irritation.[\[1\]](#) Additionally, it may cause respiratory irritation.[\[1\]](#)

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

A2: When handling **2-Methyl-1-(trimethylsilyloxy)-1-propene**, it is crucial to wear appropriate PPE, including chemical-resistant gloves, protective clothing, and eye/face protection such as safety goggles and a face shield.[\[1\]](#) A respirator with a suitable filter (e.g., type ABEK) may be necessary depending on the ventilation and scale of the experiment.

Q3: What are the proper storage conditions for **2-Methyl-1-(trimethylsilyloxy)-1-propene**?

A3: Store this chemical in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1][3] The container should be kept tightly closed.[1][3] It is incompatible with acids, oxidizing agents, and peroxides.[3]

Q4: How should I handle a spill of **2-Methyl-1-(trimethylsilyloxy)-1-propene**?

A4: In the event of a spill, eliminate all ignition sources immediately.[3] Use non-sparking tools for cleanup.[3] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[1] Ensure the area is well-ventilated.

Q5: What should I do in case of accidental exposure?

A5:

- Eye Contact: Immediately flush your eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- Skin Contact: Remove all contaminated clothing immediately and wash the affected skin with plenty of soap and water.[1] If skin irritation occurs, seek medical advice.[3]
- Inhalation: Move to fresh air and keep at rest in a position comfortable for breathing.[1][3] If you feel unwell, call a poison center or doctor.[1]
- Ingestion: Do NOT induce vomiting. Rinse your mouth with water and seek immediate medical attention.[1]

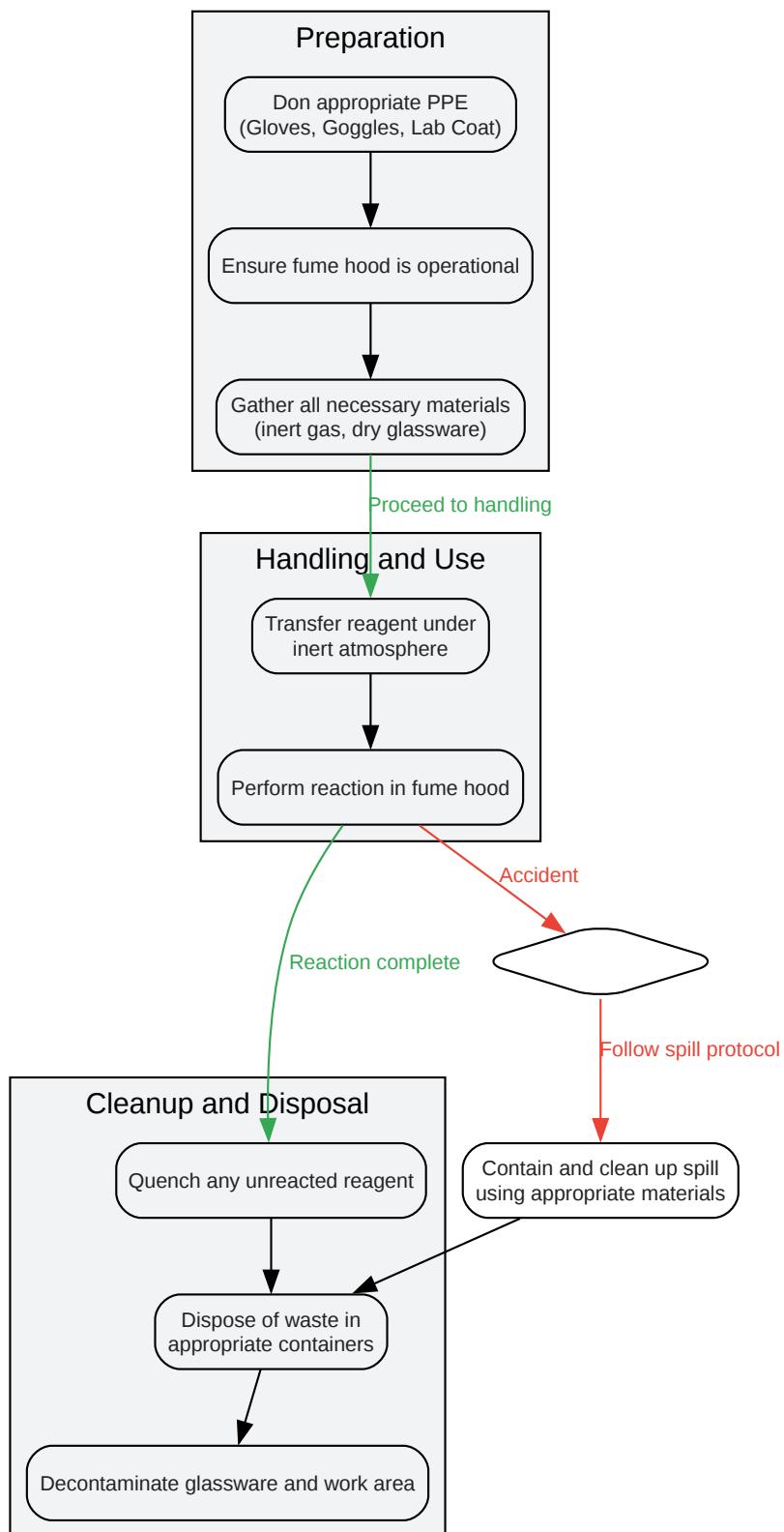
Troubleshooting Guide

Issue	Possible Cause	Solution
Reaction failure or low yield	Reagent degradation due to moisture.	2-Methyl-1-(trimethylsilyloxy)-1-propene is moisture-sensitive. Ensure all glassware is oven-dried and the reaction is performed under an inert atmosphere (e.g., nitrogen or argon). Use freshly opened or properly stored reagent.
Inconsistent results	Impurities in the reagent.	Verify the purity of the reagent. If necessary, purify the material by distillation before use.
Pressure buildup in the storage bottle	Decomposition over time.	Store the reagent in a cool, dark place. If pressure buildup is suspected, vent the container cautiously in a fume hood.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₁₆ OSi ^{[2][4]}
Molecular Weight	144.29 g/mol ^{[2][4]}
Appearance	Liquid ^[4]
Boiling Point	114-116 °C at 650 mmHg ^[4]
Density	0.785 g/mL at 25 °C ^[4]
Refractive Index	n _{20/D} 1.409 ^[4]
Flash Point	14 °C (57.2 °F) - closed cup

Experimental Workflow for Safe Handling

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Caption: Workflow for the safe handling of **2-Methyl-1-(trimethylsilyloxy)-1-propene**.

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